

Standard Operating Procedure for the Preparation of N-Nitrosomorpholine-d4 Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Nitrosomorpholine-d4*

Cat. No.: *B121263*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive standard operating procedure (SOP) for the safe handling and preparation of **N-Nitrosomorpholine-d4** (NMOR-d4) solutions. **N-Nitrosomorpholine-d4** is the deuterated analog of N-Nitrosomorpholine (NMOR), a potential human carcinogen. NMOR-d4 is commonly utilized as an internal standard in sensitive analytical methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS), for the accurate quantification of NMOR in various matrices, including pharmaceutical products. This SOP outlines the necessary safety precautions, equipment, and step-by-step protocols for the preparation of stock and working standard solutions.

Safety Precautions and Handling

N-Nitrosomorpholine and its deuterated isotopologues are classified as probable human carcinogens and should be handled with extreme caution in a designated laboratory area.

- Engineering Controls: All handling of neat material and concentrated solutions must be performed within a certified chemical fume hood to minimize inhalation exposure.^[1]
- Personal Protective Equipment (PPE):

- Gloves: Wear solvent-resistant gloves (e.g., nitrile) at all times. Gloves must be inspected before use and changed immediately if contaminated.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.
- Spill and Waste Disposal:
 - In case of a spill, evacuate the area and prevent others from entering. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.^[2]
 - All waste materials, including empty vials, pipette tips, and contaminated PPE, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.^[3]
- General Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.^[2]

Physical and Chemical Properties

A summary of the relevant physical and chemical properties of N-Nitrosomorpholine is provided below. The properties of the deuterated form (d4) are expected to be very similar.

| Property | Value |
|---------------------|--|
| Chemical Formula | C ₄ H ₄ D ₄ N ₂ O ₂ |
| Molecular Weight | 120.15 g/mol |
| Appearance | Pale yellow solid or liquid |
| Melting Point | 29 °C (84 °F) |
| Boiling Point | 224-225 °C (435-437 °F) |
| Storage Temperature | 2-8°C or -20°C for long-term storage |

Quantitative Solubility Data

The solubility of **N-Nitrosomorpholine-d4** is a critical parameter for the preparation of accurate standard solutions. The following table summarizes the available solubility data for N-Nitrosomorpholine. The solubility of the deuterated form is expected to be comparable.

| Solvent | Solubility (at approx. 20-25°C) |
|---------------------------|---------------------------------|
| Water | ≥ 100 mg/mL[1][4] |
| Dimethyl Sulfoxide (DMSO) | 100 mg/mL[3][5][6] |
| Methanol | Slightly soluble[2] |
| Ethanol | Data not available |
| Acetonitrile | Data not available |
| Dichloromethane | Data not available |
| Other Organic Solvents | Soluble[1] |

Note: Due to the limited availability of specific quantitative solubility data in common organic solvents, it is recommended to perform small-scale solubility tests if high-concentration stock solutions are required in solvents other than water or DMSO.

Stability and Storage

Proper storage is crucial to maintain the integrity of **N-Nitrosomorpholine-d4** solutions.

- **Storage Conditions:** Store neat **N-Nitrosomorpholine-d4** and its solutions in a refrigerator (2-8°C) or freezer (-20°C for long-term storage) in tightly sealed, amber glass vials to protect from light.[2][5]
- **Light Sensitivity:** N-Nitrosomorpholine is sensitive to light, especially UV light, and can degrade upon exposure.[1]
- **Stability in Solution:**

- Aqueous solutions are stable for more than 14 days at room temperature when stored in the dark and are more stable in neutral or alkaline conditions than in acidic conditions.^[1]
- Stock solutions in methanol stored at -20°C are generally stable for extended periods.

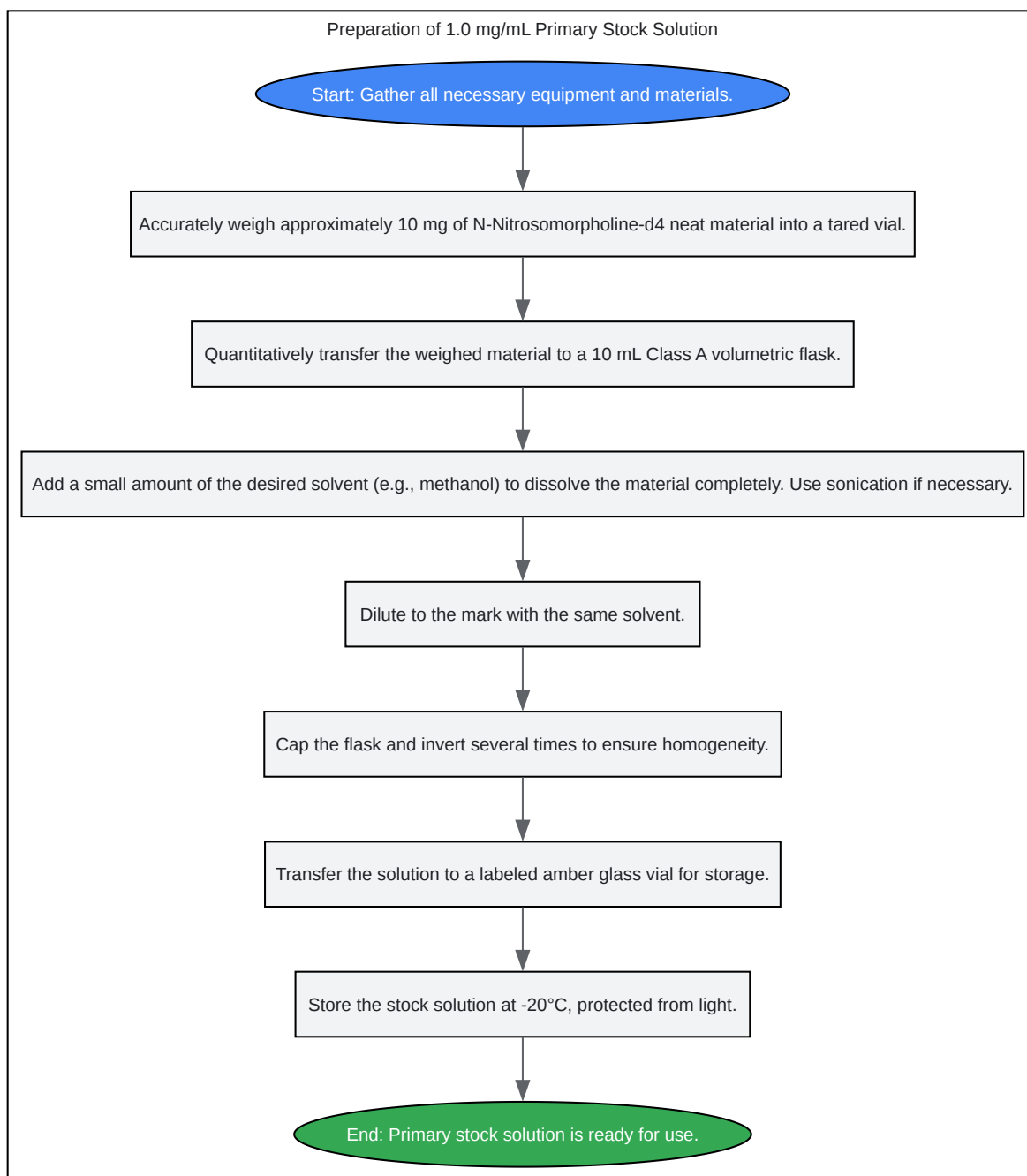
Experimental Protocols

Equipment and Materials

- Analytical balance (4-5 decimal places)
- Calibrated pipettes and disposable tips
- Class A volumetric flasks
- Amber glass vials with screw caps
- Vortex mixer
- Sonicator
- Fume hood
- Personal Protective Equipment (as specified in Section 2.0)
- **N-Nitrosomorpholine-d4** (neat material or certified reference solution)
- High-purity solvents (e.g., methanol, acetonitrile, dichloromethane, HPLC-grade water)

Preparation of a 1.0 mg/mL Primary Stock Solution

This protocol describes the preparation of a primary stock solution, which can be further diluted to create working standards.

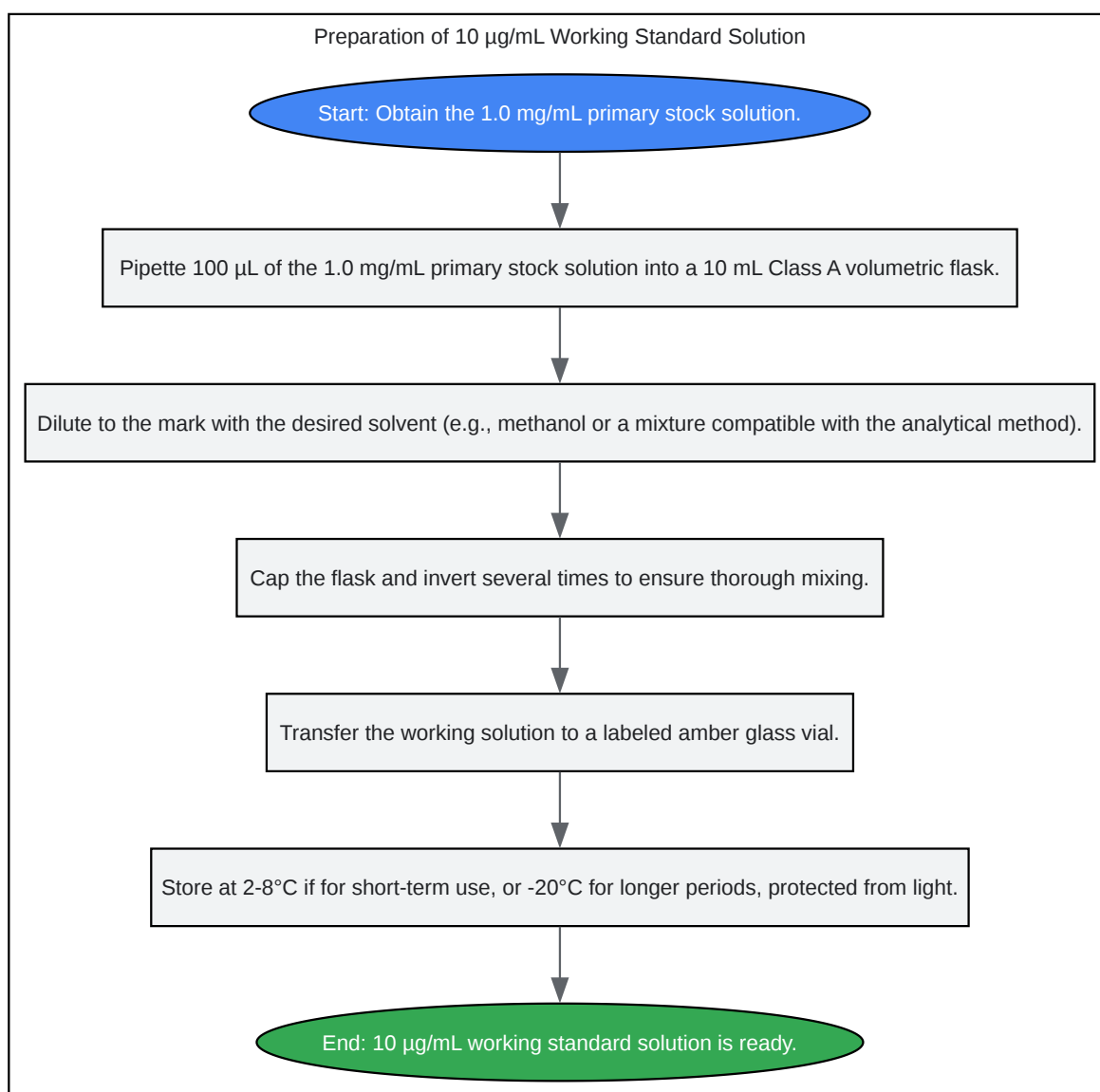


[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 1.0 mg/mL primary stock solution of **N-Nitrosomorpholine-d4**.

Preparation of Working Standard Solutions

Working standard solutions are prepared by serially diluting the primary stock solution. The following is an example of preparing a 10 µg/mL working solution.



[Click to download full resolution via product page](#)

Caption: Protocol for the preparation of a 10 µg/mL working standard solution from a primary stock.

Logical Workflow for Solvent Selection

The choice of solvent is critical and depends on the intended analytical method and the required concentration.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Nitrosomorpholine | C₄H₈N₂O₂ | CID 6046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Nitrosomorpholine (NMOR) - CAS-Number 59-89-2 - Order from Chemodex [chemodex.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. N-Nitrosomorpholine - Wikipedia [en.wikipedia.org]
- 5. 59-89-2 CAS MSDS (N-NITROSOMORPHOLINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. N-NITROSOMORPHOLINE | 59-89-2 [chemicalbook.com]
- To cite this document: BenchChem. [Standard Operating Procedure for the Preparation of N-Nitrosomorpholine-d₄ Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121263#standard-operating-procedure-for-preparing-n-nitrosomorpholine-d4-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com